

Applications of Ethyl Methyl Sulfone in Organic Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Ethyl methyl sulfone*

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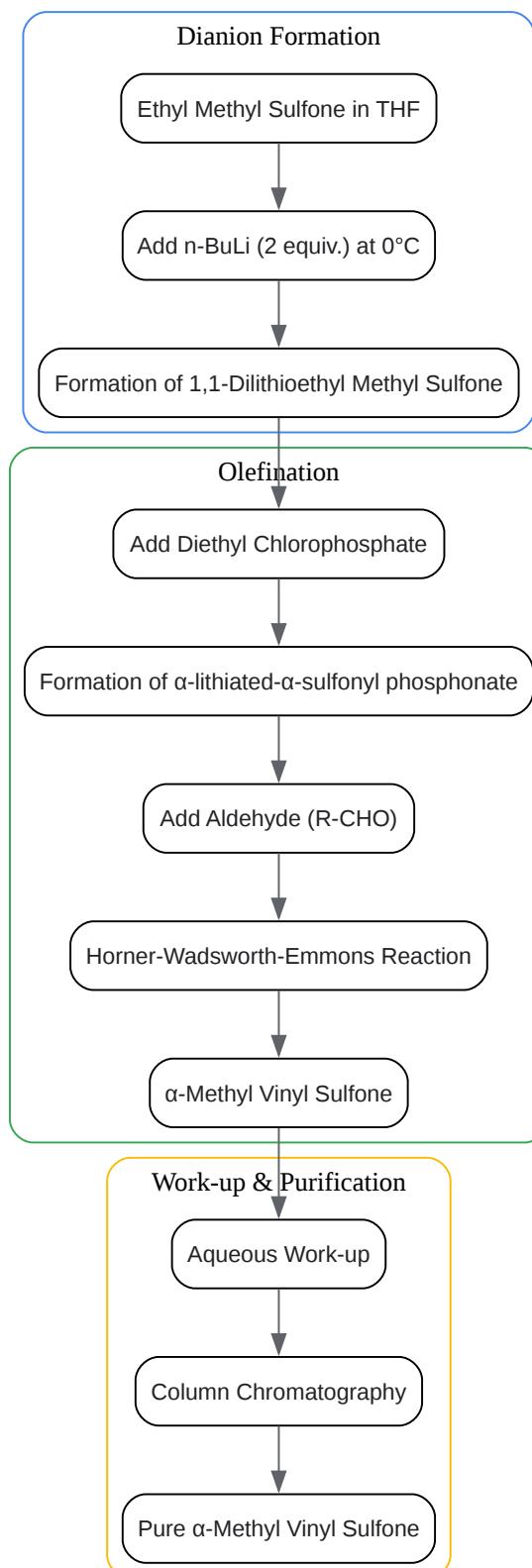
Introduction

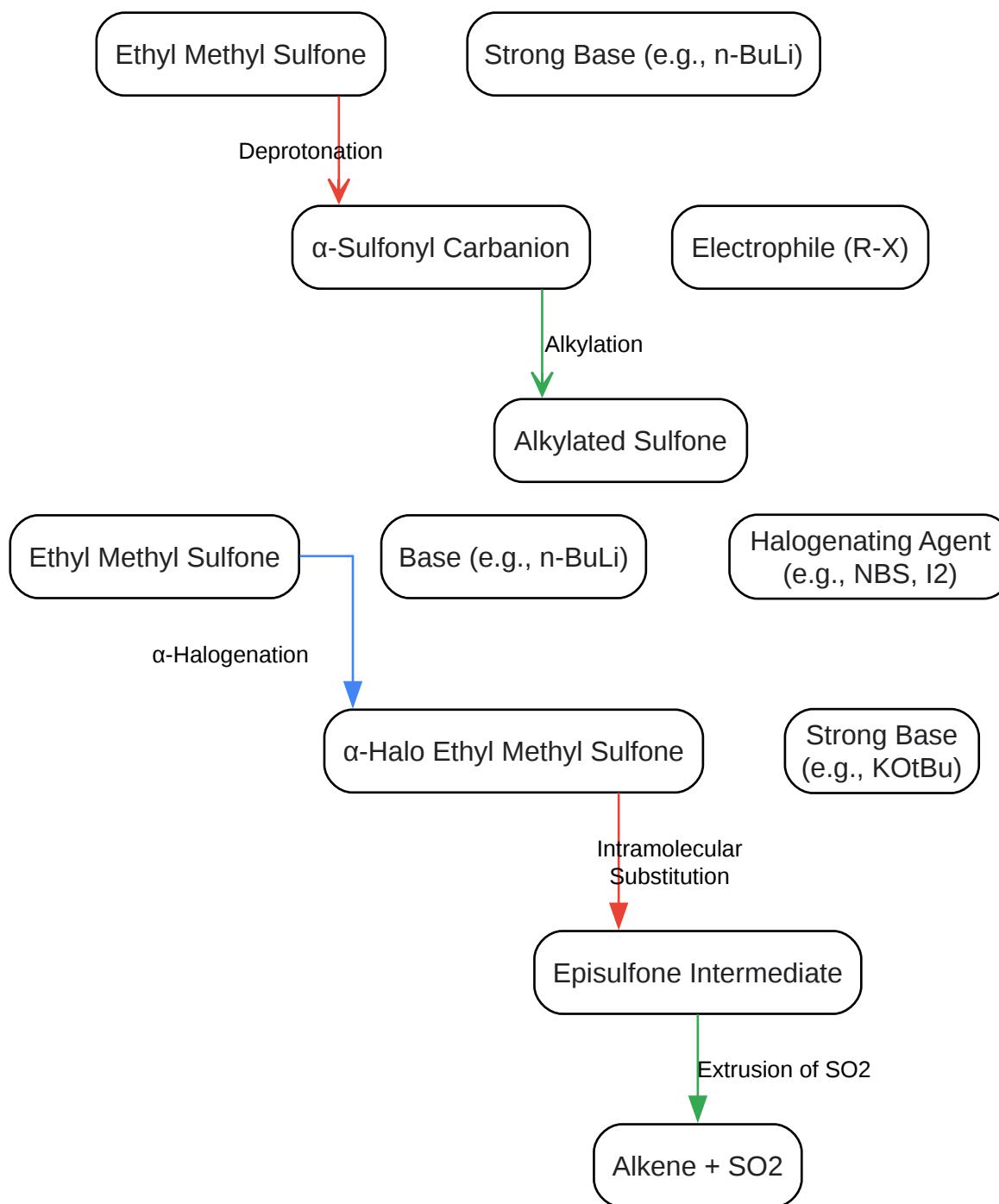
Ethyl methyl sulfone (EMS), a simple dialkyl sulfone, is a versatile building block in organic synthesis. Its electron-withdrawing sulfonyl group acidifies the α -protons, enabling the formation of α -sulfonyl carbanions, which are potent nucleophiles for carbon-carbon bond formation. Furthermore, the sulfonyl group can act as a leaving group in elimination reactions, providing access to unsaturated compounds. This document provides detailed application notes and experimental protocols for the use of **ethyl methyl sulfone** in key organic transformations, highlighting its utility in the synthesis of complex molecules.

Application 1: Synthesis of Vinyl Sulfones via Horner-Wadsworth-Emmons Type Reaction

Vinyl sulfones are valuable intermediates in organic synthesis, serving as Michael acceptors and dienophiles in cycloaddition reactions. A one-pot synthesis of α -methyl vinyl sulfones can be achieved from ethyl sulfones through the generation of a dianion and subsequent reaction with aldehydes in a Horner-Wadsworth-Emmons-type olefination. While the documented procedure utilizes ethyl phenyl sulfone, the methodology is adaptable to **ethyl methyl sulfone**.

Experimental Workflow





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